

Personal protective equipment for handling 2,2-Dibromopropane

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Compound of Interest

Compound Name: **2,2-Dibromopropane**

Cat. No.: **B1583031**

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Essential Safety and Handling Guide for 2,2-Dibromopropane

This guide provides immediate safety, handling, and disposal protocols for **2,2-Dibromopropane**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Summary and Safety Data

2,2-Dibromopropane is a hazardous substance that requires careful handling. It is harmful if swallowed, inhaled, or in contact with skin, and causes skin and serious eye irritation.^[1] It may also cause respiratory irritation.^{[1][2]} The following table summarizes key safety and physical property data.

Property	Value	Source
Molecular Formula	C3H6Br2	[2]
Molecular Weight	201.89 g/mol	[2]
Appearance	Light yellow liquid	[1]
Boiling Point	114 °C / 237.2 °F @ 740 mmHg	[1]
Flash Point	> 110 °C / > 230 °F	[1]
Specific Gravity	1.780	[1]
GHS Hazard Class	Acute toxicity (Oral, Dermal, Inhalation) - Category 4; Skin Corrosion/Irritation - Category 2; Serious Eye Damage/Eye Irritation - Category 2; Specific target organ toxicity (single exposure) - Category 3	[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2,2-Dibromopropane**. The following table outlines the required PPE.

Protection Type	Specification	Standard
Eye/Face Protection	Chemical safety goggles or face shield	OSHA 29 CFR 1910.133 or European Standard EN166
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber), protective clothing to prevent skin exposure	EN374
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type A, Brown) if exposure limits are exceeded or irritation is experienced.	OSHA 29 CFR 1910.134 or European Standard EN 149

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]
- Ground and bond all containers and receiving equipment to prevent static discharge. Use only non-sparking tools.[3][4]

2. Handling the Chemical:

- Avoid contact with skin, eyes, and clothing.[1] Do not breathe mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the handling area.[1]
- Keep the container tightly closed when not in use.[1]

3. Storage:

- Store in a dry, cool, and well-ventilated place.[1]
- Keep away from heat, sparks, open flames, and hot surfaces.[3][5]
- Incompatible materials to avoid include strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[1]

Emergency Procedures

Exposure Type	First-Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If not breathing, give artificial respiration.[6] Seek immediate medical attention.[1]
Skin Contact	Immediately wash with plenty of soap and water while removing all contaminated clothing and shoes.[1] Get medical attention.[1]
Eye Contact	Rinse immediately with plenty of water, including under the eyelids, for at least 15 minutes.[1] Get medical attention.[1]
Ingestion	Do NOT induce vomiting.[3] Call a poison center or doctor/physician if you feel unwell.[1]

Spill and Disposal Plan

1. Spill Response:

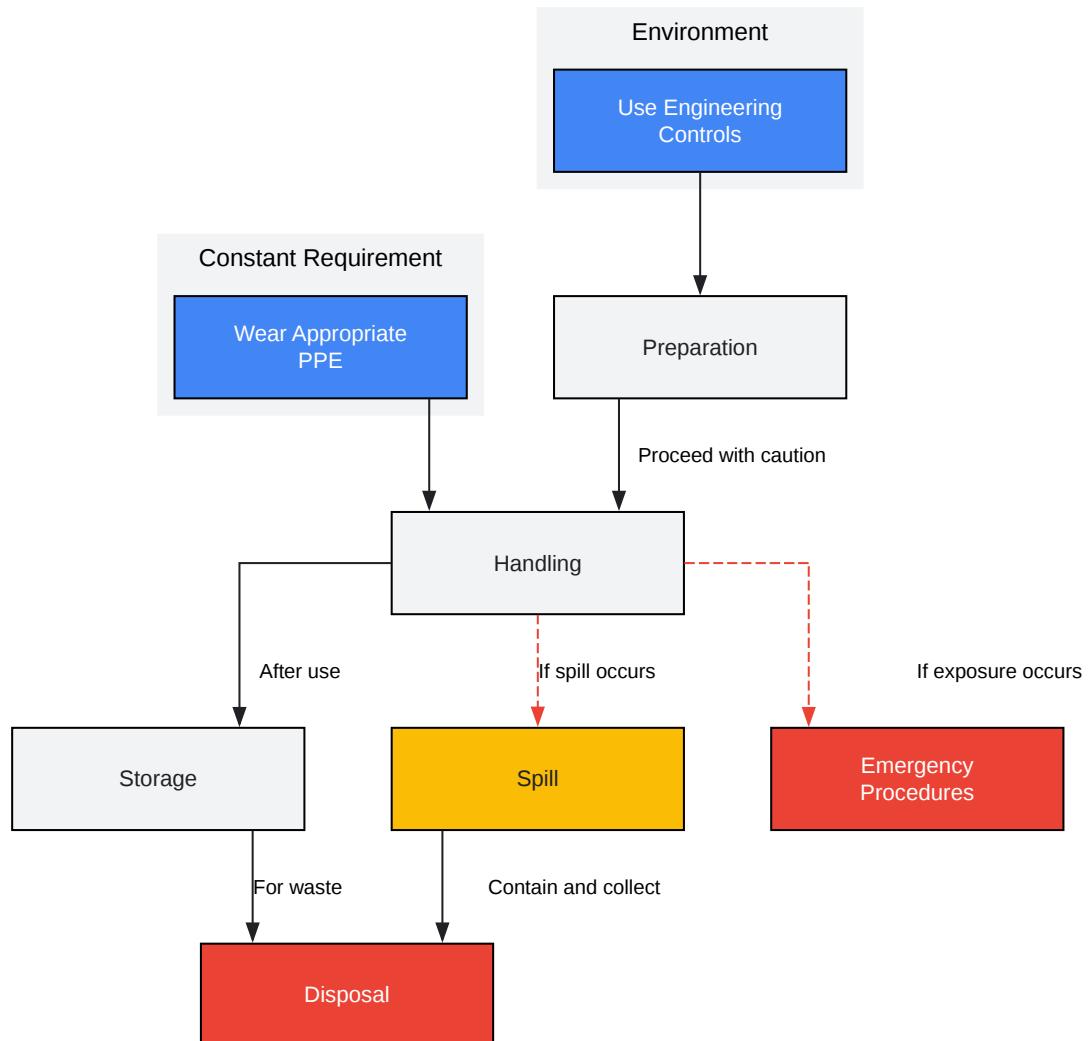
- Evacuate personnel from the area.
- Remove all sources of ignition.[3][5]
- Ventilate the area.
- Wear appropriate PPE as outlined above.
- Absorb the spill with inert, non-combustible material such as sand, silica gel, or earth.[5][6]

- Collect the absorbed material into a suitable, closed container for disposal.[5]

2. Disposal:

- Dispose of contents and container to an approved waste disposal plant.[1][6]
- Waste is classified as hazardous.[6] Disposal must be in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter the environment.[1]

Workflow for Safe Handling of 2,2-Dibromopropane



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